

# 2,5-Di-tert-butylphenol chemical and physical properties

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## Compound of Interest

Compound Name: 2,5-Di-tert-butylphenol

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## An In-Depth Technical Guide on 2,5-Di-tert-butylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and known biological roles of **2,5-Di-tert-butylphenol** (2,5-DTBP), an alkylated phenol of interest in various industrial and research applications.

### Core Chemical and Physical Properties

**2,5-Di-tert-butylphenol** is an organic compound characterized by a phenol ring substituted with two tert-butyl groups at the 2 and 5 positions. These bulky alkyl groups impart significant steric hindrance and lipophilicity, influencing the molecule's reactivity, stability, and solubility.<sup>[1]</sup> It typically appears as a white to light yellow solid at room temperature.<sup>[1]</sup>

Table 1: Chemical and Physical Data for **2,5-Di-tert-butylphenol**

Property	Value	Source(s)
IUPAC Name	2,5-bis(1,1-dimethylethyl)phenol	-
Synonyms	Phenol, 2,5-di-tert-butyl-; 2,5-DTBP	[1]
CAS Number	5875-45-6	[1]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O	[1]
Molecular Weight	206.32 g/mol	[2]
Appearance	White to light yellow solid	[1]
Melting Point	37 °C (experimental)	[3]
Boiling Point	253 °C (experimental)	[3]
Water Solubility	4.32 mg/L at 25°C (calculated)	[3]
logP (Octanol/Water)	4.5 at 24°C (experimental)	[3]
pKa	10.6 (calculated)	[3]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,5-Di-tert-butylphenol**. Key spectral features are summarized below.

Table 2: Spectroscopic Data for **2,5-Di-tert-butylphenol**

Technique	Key Peaks / Chemical Shifts	Source(s)
$^1\text{H}$ NMR	Spectral data available and consistent with the structure, though a detailed peak list is not provided in the cited literature.	[4][5]
$^{13}\text{C}$ NMR	Spectral data available and consistent with the structure, though a detailed peak list is not provided in the cited literature.	[5][6]
IR Spectroscopy	Key absorptions are expected for O-H stretching (around $3400\text{--}3600\text{ cm}^{-1}$ ) and C-H stretching of alkane groups (around $2850\text{--}2960\text{ cm}^{-1}$ ).	[1][7]
Mass Spec (MS)	Molecular Ion ( $\text{M}^+$ ) peak expected at $m/z = 206.1671$ .	[2]

## Experimental Protocols

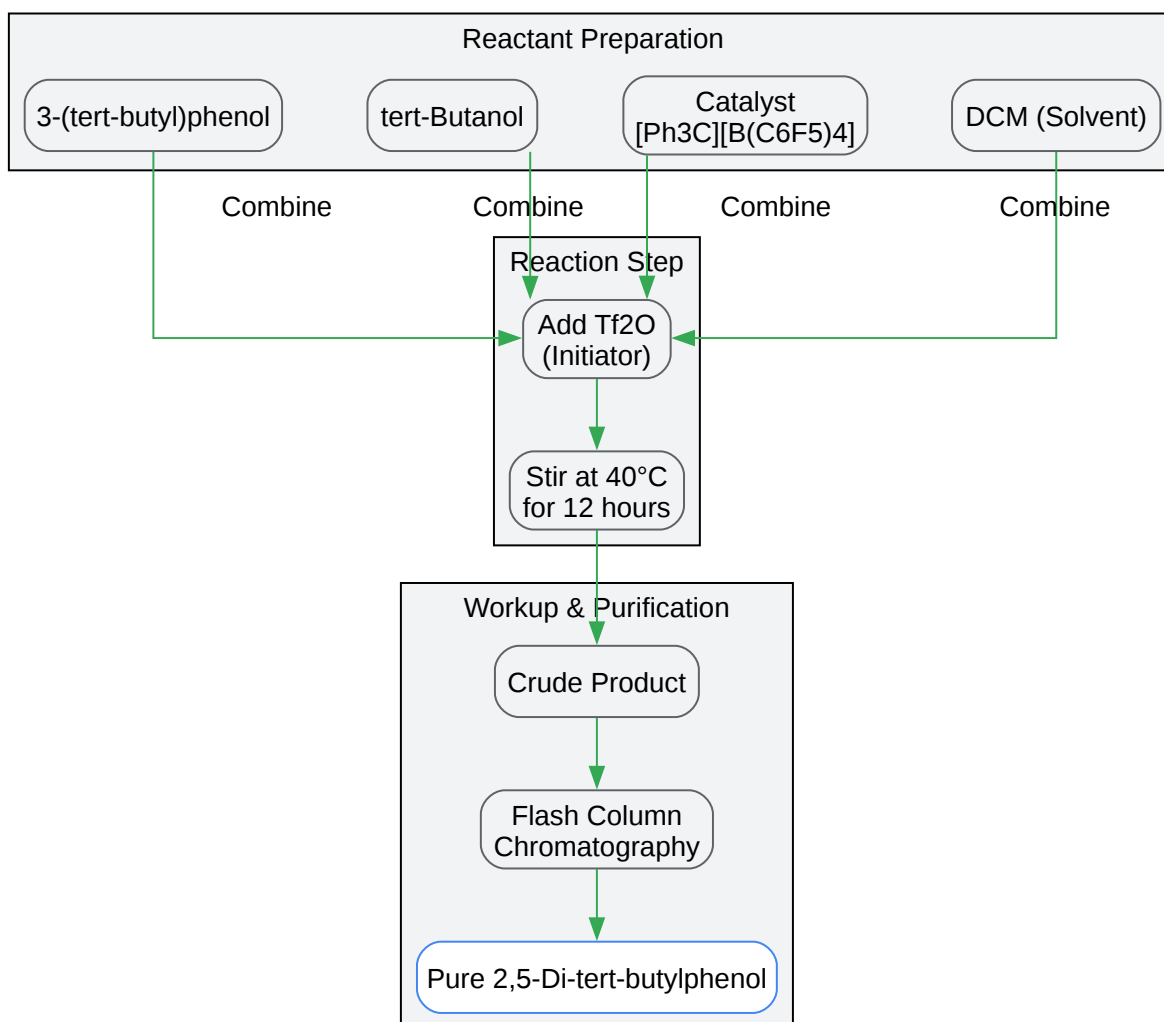
### A. Synthesis of **2,5-Di-tert-butylphenol**

A representative method for the synthesis of **2,5-Di-tert-butylphenol** is through the dehydrative alkylation of a substituted phenol.[5][8]

#### Methodology:

- **Reactant Preparation:** To a reaction vessel under an inert atmosphere (e.g., argon), add the catalyst  $[\text{Ph}_3\text{C}][\text{B}(\text{C}_6\text{F}_5)_4]$  (0.01 mmol), the starting phenol, 3-(tert-butyl)phenol (0.4 mmol), and the alkylating agent, 2-methylpropan-2-ol (tert-butanol) (0.2 mmol), dissolved in a suitable solvent such as dichloromethane (DCM).[5][8]
- **Initiation:** Add trifluoromethanesulfonic anhydride ( $\text{Tf}_2\text{O}$ ) (0.02 mmol) to the mixture.[5][8]

- Reaction: Stir the reaction mixture at a controlled temperature (e.g., 40 °C) for a designated period (e.g., 12 hours) until the reaction is complete, which can be monitored by techniques like  $^1\text{H}$  NMR.[5][8]
- Purification: Upon completion, the product can be purified using flash column chromatography on silica gel, eluting with a non-polar solvent system such as petroleum ether/ethyl acetate (e.g., 40:1 ratio).[5][8]



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**Caption:** Synthesis workflow for **2,5-Di-tert-butylphenol**.

#### B. Purification by Melt Crystallization

For industrial-scale purification of alkylated phenols like 2,5-DTBP, melt crystallization is an effective technique, often used after an initial vacuum distillation to remove lower-boiling point isomers.[4][9][10]

#### Methodology:

- **Initial Separation:** A crude reaction mixture is subjected to vacuum distillation to separate isomers with different boiling points. For instance, 2-tert-butylphenol and 2,6-di-tert-butylphenol can be removed as distillates, leaving a residue enriched in higher-boiling isomers like 2,5-DTBP.[9][10]
- **Melt Crystallization:** The enriched residue is transferred to a melt crystallization apparatus (e.g., a zone refiner).[10]
- **Cooling & Sweating:** The molten mixture is cooled to induce crystallization of the desired compound. This is followed by a "sweating" step, where the temperature is slightly raised to melt and remove impurities trapped in the crystal lattice.[10]
- **Recovery:** The process is repeated to achieve a high-purity product, often exceeding 99%.[4]

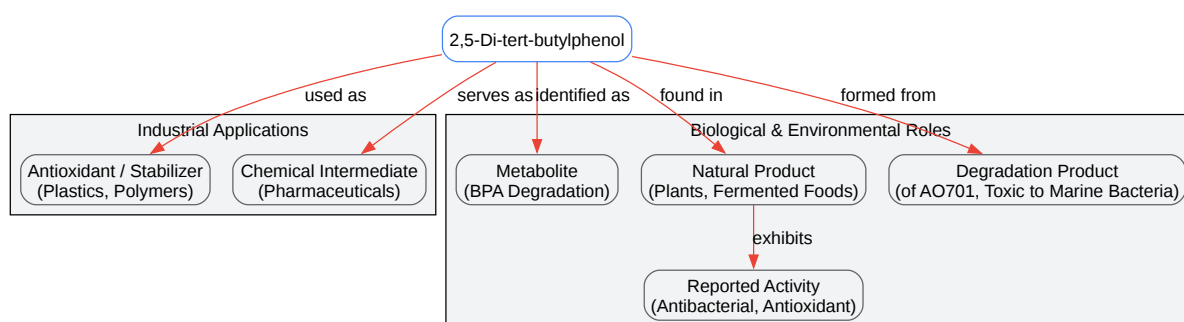
## Biological Activity and Applications

While its isomers, 2,4-DTBP and 2,6-DTBP, are well-studied for their potent antioxidant, anti-inflammatory, and antimicrobial properties, specific biological data on 2,5-DTBP is less extensive.[8][9][11][12] The primary roles and activities identified for 2,5-DTBP are as a chemical intermediate and a metabolite.

- **Antioxidant and Stabilizer:** Like other hindered phenols, 2,5-DTBP is used as an antioxidant to prevent oxidative degradation in materials like plastics and polymers.[1] The phenolic hydroxyl group can donate a hydrogen atom to neutralize free radicals, terminating oxidative chain reactions.[8][9]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of more complex molecules for the pharmaceutical and specialty chemical industries.[1]
- **Metabolite/Degradation Product:** 2,5-DTBP has been identified as a degradation intermediate in advanced oxidation processes for breaking down Bisphenol A (BPA).[7] It has

also been detected as a photodegradation product of the antioxidant AO701 (2,6-di-tert-butylphenol), where it exhibits toxicity to marine bacteria.[12]

- Natural Occurrence: The compound has been identified in various natural sources, including fermented foods and as a volatile organic compound in certain plants and materials.[1][3][13] Reports suggest it possesses some antibacterial and antioxidant activity.[13]



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**Caption:** Roles and applications of **2,5-Di-tert-butylphenol**.

## Safety and Handling

Like most phenolic compounds, **2,5-Di-tert-butylphenol** should be handled with appropriate safety precautions to avoid potential irritation.

Table 3: Hazard Identification and Precautionary Statements

Category	Information	Source(s)
Hazard Class	Potential for skin and eye irritation. Low acute toxicity.	[1]
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, lab coat. Use in a well-ventilated area or fume hood.	[7]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[7]
First Aid (Skin)	Wash with plenty of soap and water.	[7]
First Aid (Inhalation)	Move person to fresh air.	[7]
First Aid (Ingestion)	Seek medical assistance.	[7]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.	[7]

This guide provides a foundational understanding of **2,5-Di-tert-butylphenol**. While its physical and chemical properties are well-defined, further research is needed to fully elucidate its specific biological mechanisms of action, especially in comparison to its more extensively studied isomers.

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